

Technical Guide: Decan-2-one-d5 - Safety, Handling, and Application

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Compound of Interest

Compound Name: Decan-2-one-d5

Cat. No.: B12370297

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and application protocols for **Decan-2-one-d5** (CAS: 55320-60-0). This deuterated ketone is primarily utilized as an internal standard in quantitative mass spectrometry analyses, offering a reliable method for the accurate determination of its non-labeled analogue and related compounds.

Chemical and Physical Properties

Decan-2-one-d5 shares most of its physical and chemical properties with its non-deuterated counterpart, Decan-2-one. The primary difference is its increased molecular weight due to the presence of five deuterium atoms. Key quantitative data are summarized below.

Table 1: Physical and Chemical Properties of **Decan-2-one-d5** and Decan-2-one

Property	Decan-2-one-d5	Decan-2-one	Source(s)
CAS Number	55320-60-0	693-54-9	[1][2]
Molecular Formula	C ₁₀ H ₁₅ D ₅ O	C ₁₀ H ₂₀ O	[1][2]
Molecular Weight	161.30 g/mol	156.27 g/mol	[1][2]
Physical State	Colorless clear liquid	Colorless clear liquid	[2][3]
Boiling Point	~211 °C	211 °C	[3]
Melting Point	~3.5 °C	3.5 °C	[3]
Flash Point	~86 °C	86 °C	[3]
Density	~0.82 g/cm ³	0.82 g/cm ³	[3]
Isotopic Enrichment	≥98 atom % D	N/A	
Chemical Purity	≥98%	N/A	

Note: Properties for **Decan-2-one-d5** are estimated based on the non-deuterated form, as specific experimental data for the deuterated version is limited. The key difference lies in the molecular weight.

Safety and Hazard Information

Based on available safety data sheets for the non-deuterated analogue and information from suppliers of the deuterated compound, **Decan-2-one-d5** is considered to have a low hazard profile. One supplier classifies the material as non-hazardous for transport.[4] However, as with any chemical, appropriate precautions should be taken.

Table 2: GHS Hazard and Precautionary Statements (based on Decan-2-one)

Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation.	[3]
H319	Causes serious eye irritation.	[3]	
H335	May cause respiratory irritation.	[3]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[3]
P264	Wash skin thoroughly after handling.	[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]	
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[3]	
P501	Dispose of contents/container to	[3]	

an approved waste disposal plant.

Table 3: Toxicological Data Summary

Endpoint	Data	Source(s)
Acute Toxicity	No data available for Decan-2-one-d5. The non-deuterated form is expected to have low acute toxicity.	[3]
Routes of Exposure	Inhalation, eye contact, skin contact, ingestion.	[3]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.	[5]

Handling Precautions and First Aid

Proper laboratory practices are essential when handling **Decan-2-one-d5** to minimize exposure and ensure safety.

Engineering Controls

Use only in a well-ventilated area, preferably within a chemical fume hood.[3] Facilities should be equipped with an eyewash station and a safety shower.[3]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.[3]
- Skin Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.
- Body Protection: Wear a standard laboratory coat.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[3] Keep away from sources of ignition.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[3] The compound is stable if stored under recommended conditions.[4]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[3] Get medical advice if skin irritation occurs.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek immediate medical attention if irritation persists.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[3]

Experimental Protocols: Use as an Internal Standard

Decan-2-one-d5 is an ideal internal standard for isotope dilution mass spectrometry. Its chemical behavior is nearly identical to the analyte (Decan-2-one), but it is distinguishable by its mass-to-charge ratio (m/z).

Preparation of Stock and Working Solutions

- Stock Solution (e.g., 1 mg/mL): Accurately weigh a precise amount of **Decan-2-one-d5**. Dissolve it in a class A volumetric flask using a suitable solvent (e.g., methanol or acetonitrile) to achieve the target concentration.
- Working Solution (e.g., 10 µg/mL): Perform a serial dilution of the stock solution to create a working solution at a concentration appropriate for spiking into samples. The final

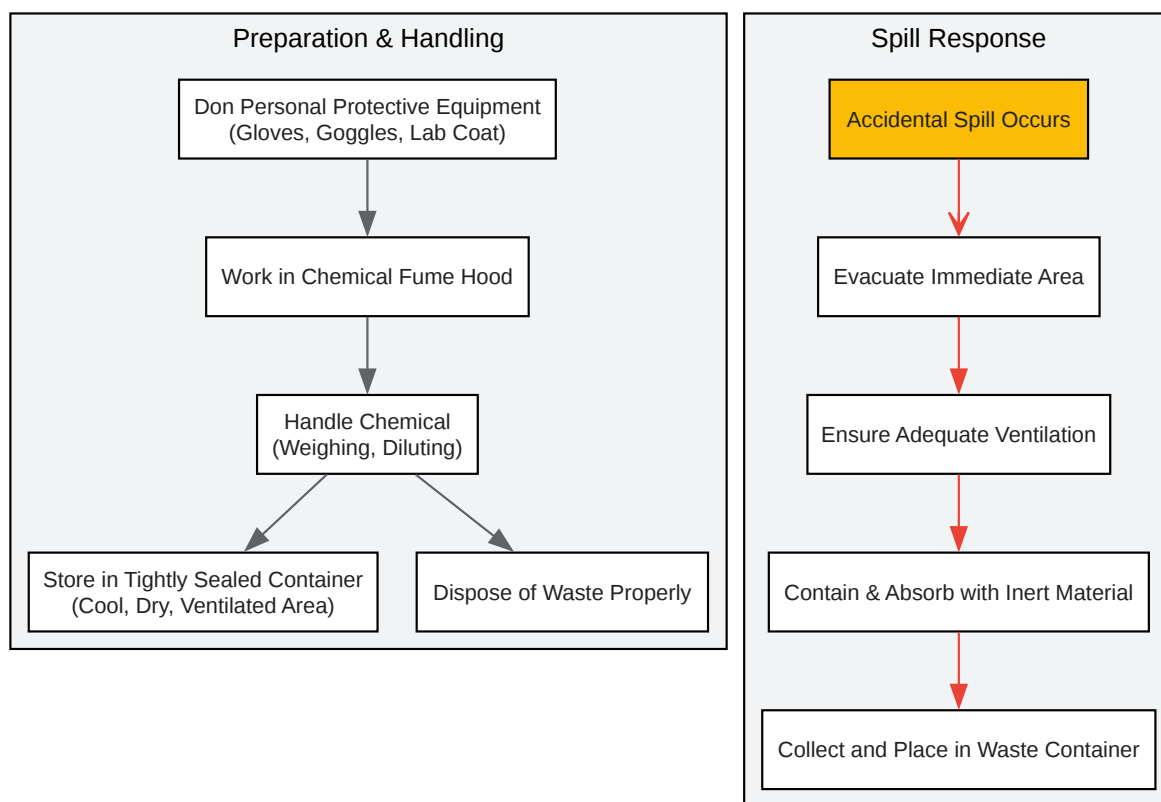
concentration in the analytical sample should be comparable to the expected analyte concentration.

Sample Preparation and Analysis

- **Sample Spiking:** Add a known volume of the **Decan-2-one-d5** working solution to each sample, blank, and calibration standard at the beginning of the sample preparation process.
- **Sample Extraction:** Perform the sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) as required by the specific matrix and analyte. The presence of the internal standard helps to normalize for any analyte loss during this process.
- **LC-MS/MS Analysis:** Analyze the extracted samples using a validated LC-MS/MS method. Monitor the specific mass transitions for both the analyte (Decan-2-one) and the internal standard (**Decan-2-one-d5**).
- **Quantification:** Calculate the analyte concentration by determining the peak area ratio of the analyte to the internal standard and comparing it against a calibration curve constructed using the same ratio.

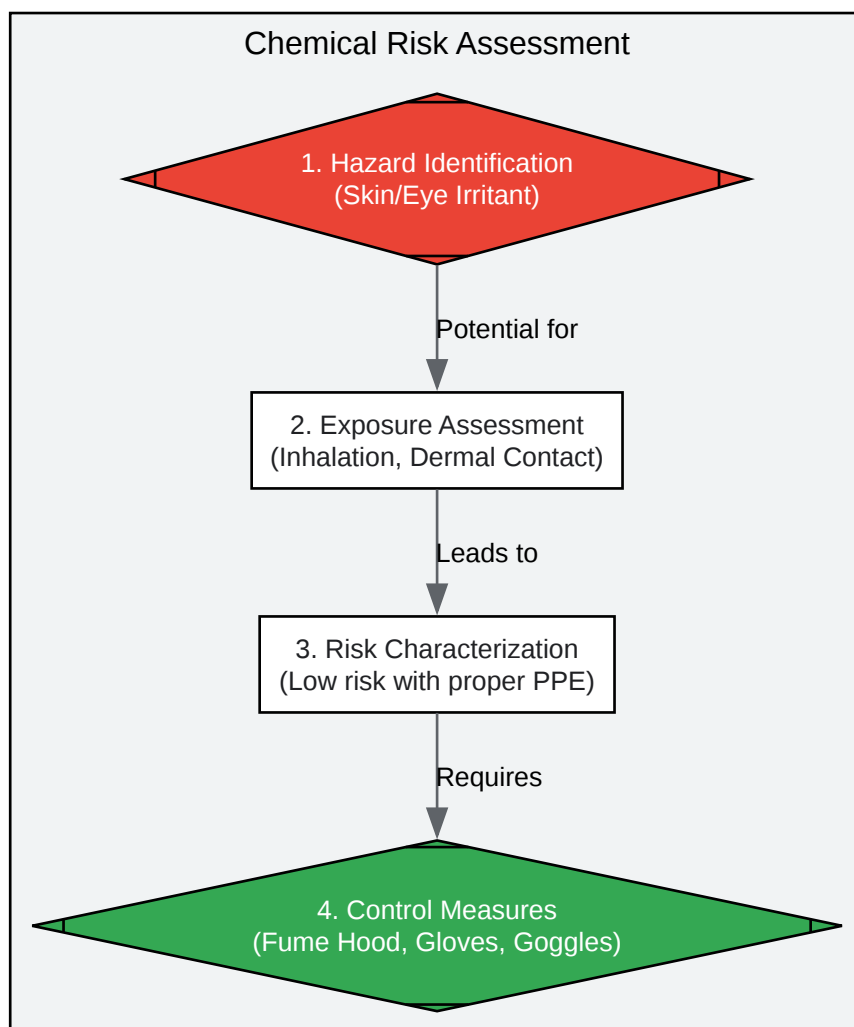
Visualizations

The following diagrams illustrate key workflows and logical relationships relevant to the handling and use of **Decan-2-one-d5**.



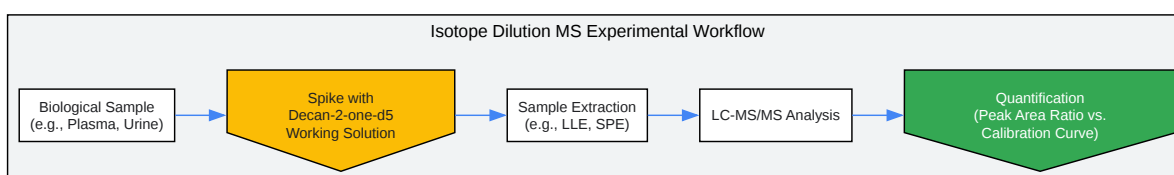
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Caption: General Laboratory Safety and Spill Response Workflow.



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Caption: Logical Flow for Chemical Risk Assessment.



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Caption: Experimental Workflow for Use as an Internal Standard.

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